

Synthesis of 3-Hydroxy-4-iodopyridine: A Technical Guide

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Compound of Interest

Compound Name: *4-Iodopyridin-3-ol*

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This guide provides a comprehensive overview of a viable synthetic route to 3-hydroxy-4-iodopyridine, a valuable building block in medicinal chemistry and drug development. The synthesis involves a two-step process commencing with the iodination of 4-methoxypyridine followed by demethylation of the resulting intermediate. This document furnishes detailed experimental protocols, quantitative data, and visual representations of the synthetic pathway to aid in its practical application.

Synthetic Strategy

The synthesis of 3-hydroxy-4-iodopyridine is accomplished through a two-step sequence. The first step involves the regioselective iodination of 4-methoxypyridine at the 3-position to yield 3-iodo-4-methoxypyridine. The subsequent step is the demethylation of this intermediate to afford the target compound, 3-hydroxy-4-iodopyridine.



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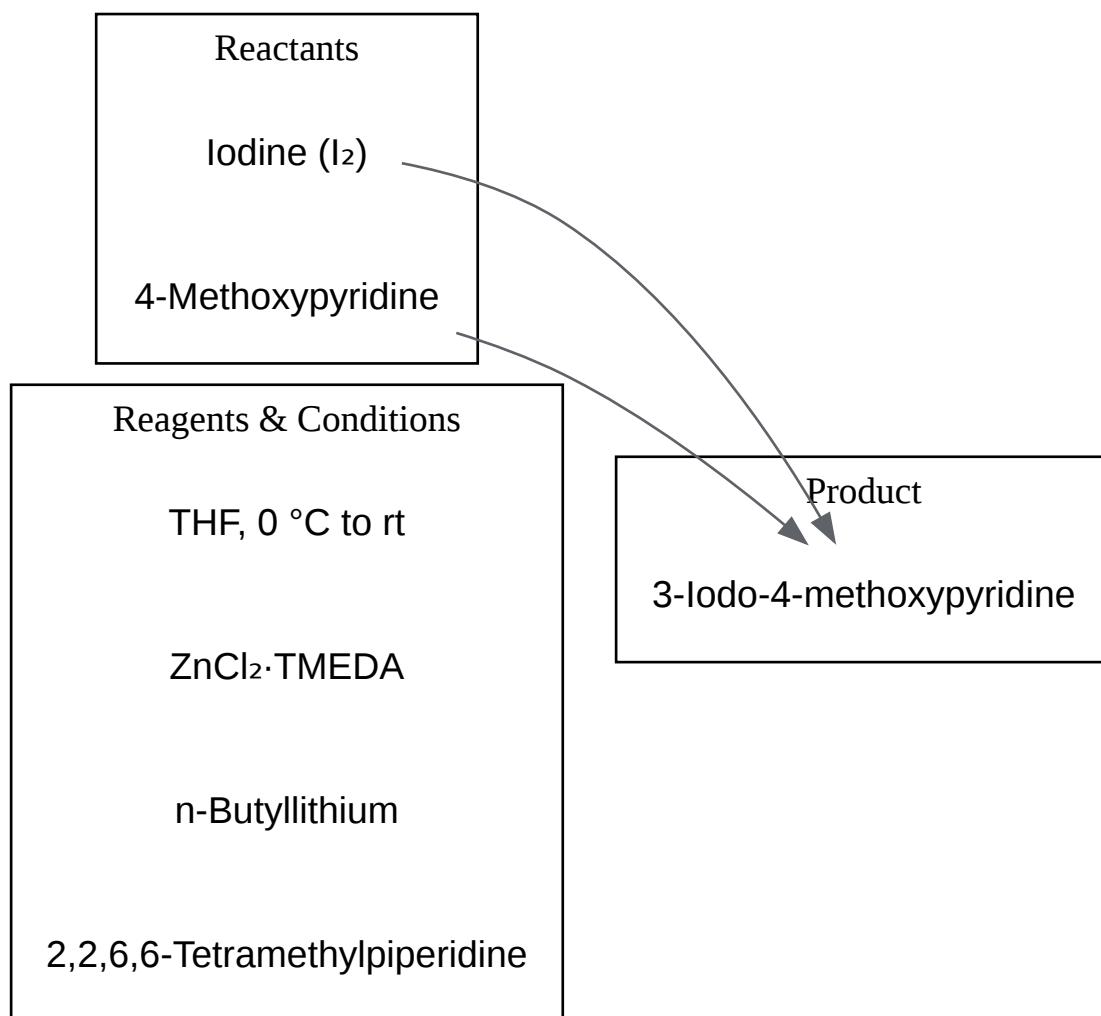
Caption: Overall synthetic pathway for 3-hydroxy-4-iodopyridine.

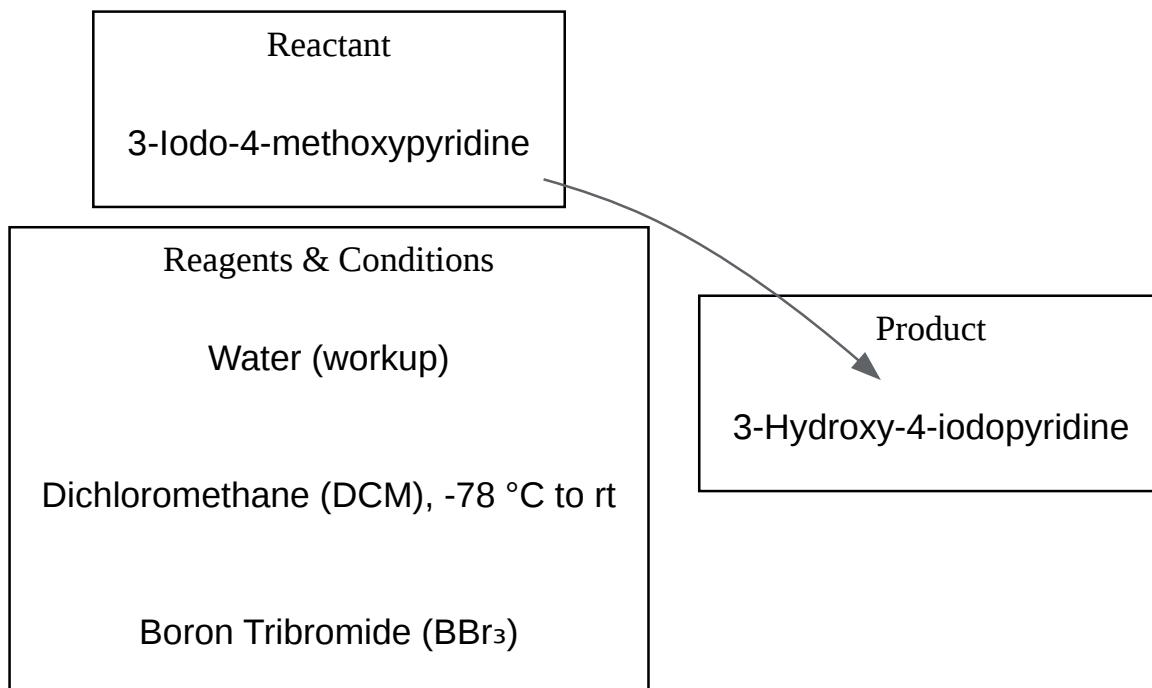
Experimental Protocols

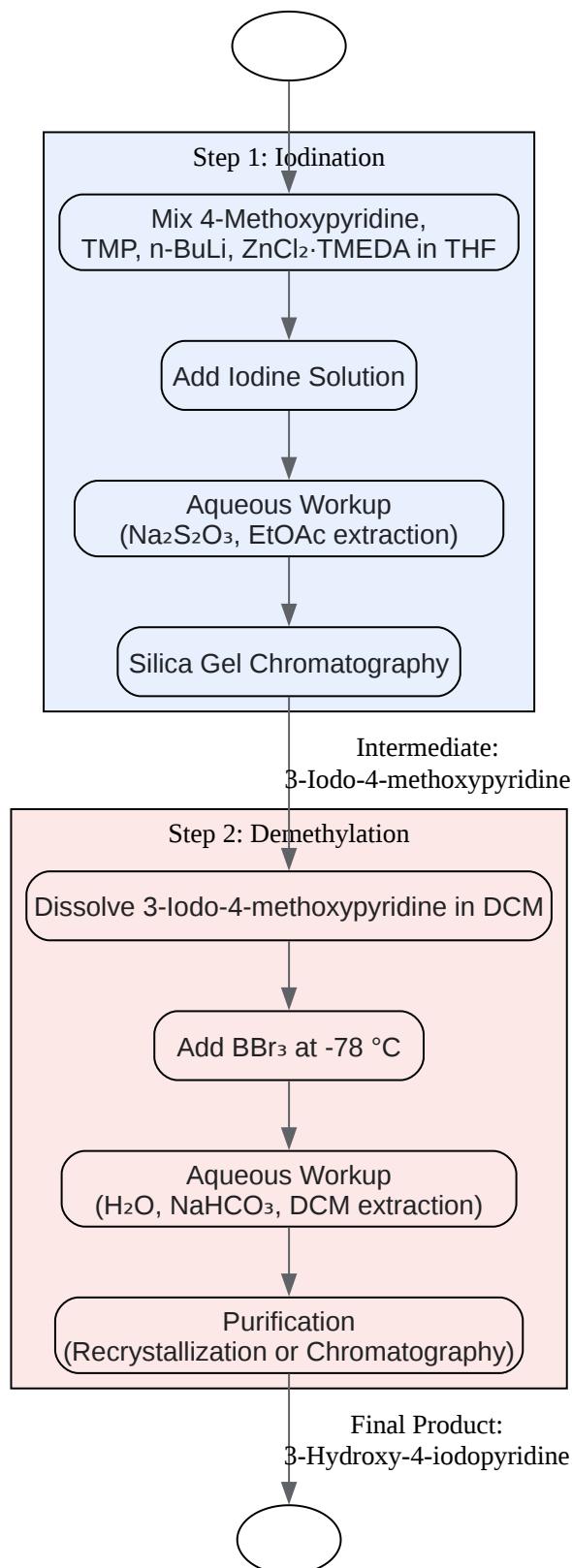
Step 1: Synthesis of 3-Iodo-4-methoxypyridine

This procedure outlines the regioselective iodination of 4-methoxypyridine.[\[1\]](#)

Reaction Scheme:





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References

- 1. [tus.elsevierpure.com](https://www.tandfonline.com/toc/tus.elsevierpure) [tus.elsevierpure.com]
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